

22-Hydroxydocosanoic Acid: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: 22-Hydroxydocosanoic acid

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An In-depth Exploration of a Key Metabolite in Plant and Human Biology

Introduction

22-Hydroxydocosanoic acid (also known as ω -hydroxydocosanoic acid or 22-hydroxybehenic acid) is a long-chain, C22 ω -hydroxy fatty acid. In the realm of plant biology, it is a significant monomeric constituent of suberin, a lipophilic biopolymer that forms protective barriers in various plant tissues. In humans, **22-hydroxydocosanoic acid** is a metabolite of docosanoic acid (behenic acid), a very-long-chain fatty acid (VLCFA). Its formation represents a key step in the ω -oxidation pathway, a catabolic route for fatty acids that is particularly important in certain pathological conditions. This technical guide provides a detailed overview of the biosynthesis, metabolism, and physiological significance of **22-hydroxydocosanoic acid** in both plants and humans, along with comprehensive experimental protocols for its analysis.

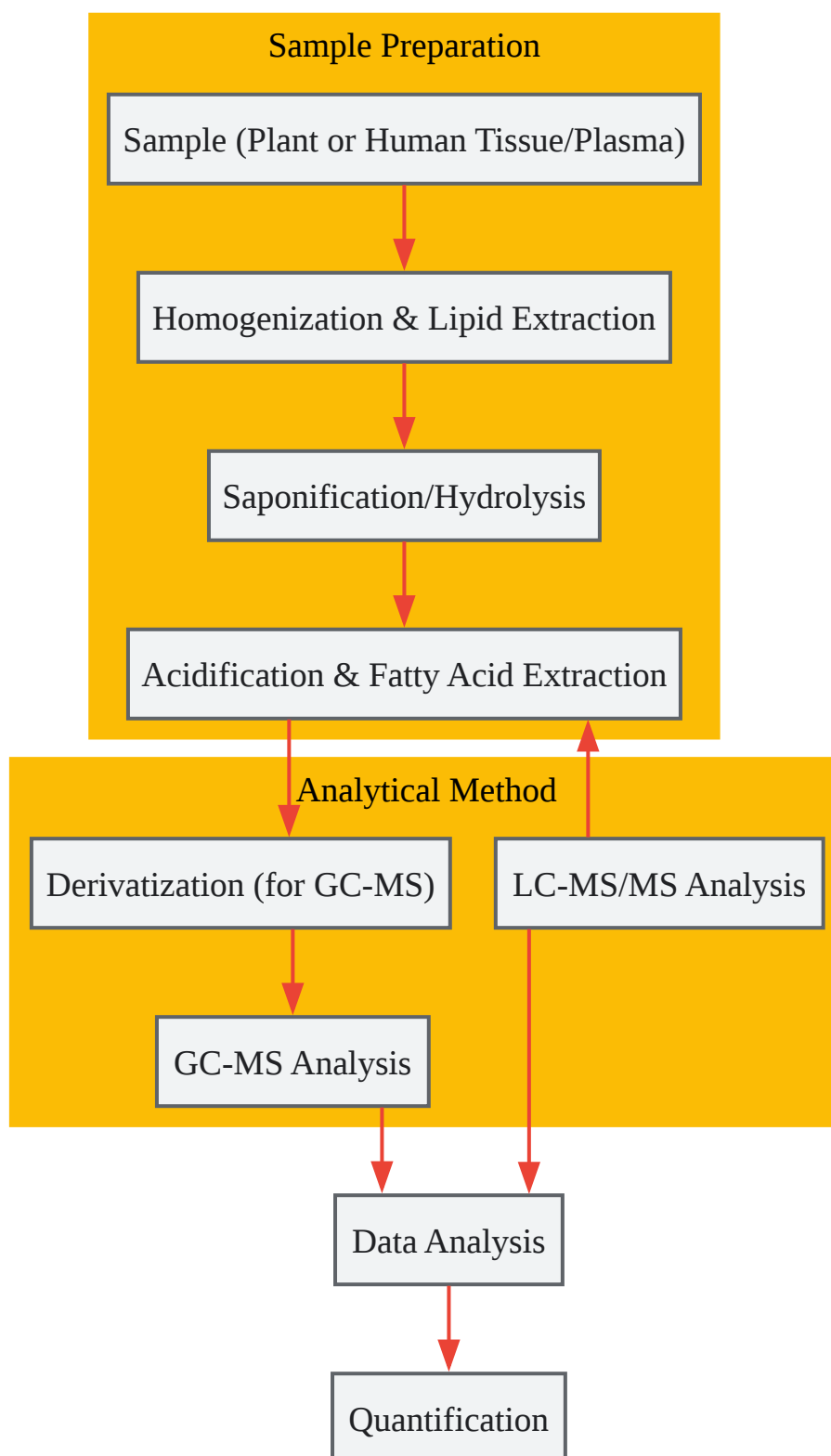
22-Hydroxydocosanoic Acid in Plants

In the plant kingdom, **22-hydroxydocosanoic acid** is a crucial building block of suberin, a complex polyester found in the cell walls of specific tissues such as the periderm of underground organs, the root endodermis, and in wound-healing tissues.^{[1][2]} Suberin acts as a protective barrier, regulating the passage of water and solutes and defending against pathogens.

Biosynthesis of 22-Hydroxydocosanoic Acid in Plants

The synthesis of **22-hydroxydocosanoic acid** in plants is an integral part of the suberin biosynthetic pathway, which begins with the synthesis of C16 and C18 fatty acids in the plastids. These are then elongated in the endoplasmic reticulum by a fatty acid elongase (FAE) complex to form very-long-chain fatty acids, including docosanoic acid (C22:0). The terminal (ω) carbon of docosanoic acid is then hydroxylated to produce **22-hydroxydocosanoic acid**. This critical hydroxylation step is catalyzed by enzymes from the cytochrome P450 family, specifically those belonging to the CYP86A and CYP86B subfamilies.[3]





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